

Application Notes and Protocols: 3-Butoxy-2-methylpentane in Extraction and Separation

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Compound of Interest

Compound Name: 3-Butoxy-2-methylpentane

Cat. No.: B14369567

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Abstract

This document provides a summary of the known physicochemical properties of **3-Butoxy-2-methylpentane**. Despite a comprehensive literature search, no specific applications of **3-Butoxy-2-methylpentane** in extraction and separation processes have been documented. However, given its structural similarity to other ether solvents commonly used in laboratories, this document presents a generalized protocol for liquid-liquid extraction. This protocol is intended to serve as a foundational methodology for researchers interested in exploring the potential of **3-Butoxy-2-methylpentane** as a novel extraction solvent.

Physicochemical Properties of 3-Butoxy-2-methylpentane

Quantitative data for **3-Butoxy-2-methylpentane**, as available from public chemical databases, is summarized below. Ethers are a class of organic compounds recognized for their utility as solvents in chemical processes due to their inertness and ability to dissolve a wide range of organic compounds.^[1] Their low boiling points and immiscibility with water make them particularly suitable for extraction processes.^{[2][3]}

Property	Value	Source
Molecular Formula	C10H22O	PubChem[4]
Molecular Weight	158.28 g/mol	PubChem[4]
IUPAC Name	3-butoxy-2-methylpentane	PubChem[4]
CAS Number	90054-77-6	PubChem[4]
XLogP3-AA	3.6	PubChem[4]
Hydrogen Bond Donor Count	0	PubChem[4]
Hydrogen Bond Acceptor Count	1	PubChem[4]
Rotatable Bond Count	6	PubChem[4]
Topological Polar Surface Area	9.2 Å ²	PubChem[4]

Potential Applications in Extraction and Separation

While no specific studies detailing the use of **3-Butoxy-2-methylpentane** for extraction and separation have been identified, its chemical nature as an ether suggests potential utility in such applications. Ethers are effective solvents for a variety of organic compounds and are often used in liquid-liquid extraction to separate components based on their differential solubilities in an aqueous and an organic phase.[2][5][6] The butoxy and methylpentane moieties of the target molecule suggest it would be a non-polar solvent, suitable for extracting non-polar to moderately polar compounds from aqueous solutions.

Generalized Protocol for Liquid-Liquid Extraction

The following is a generalized protocol for a bench-scale liquid-liquid extraction using an organic solvent like an ether. This protocol can be adapted for initial investigations into the efficacy of **3-Butoxy-2-methylpentane** as an extraction solvent.

Objective: To separate a target compound from an aqueous solution into an organic phase.

Materials:

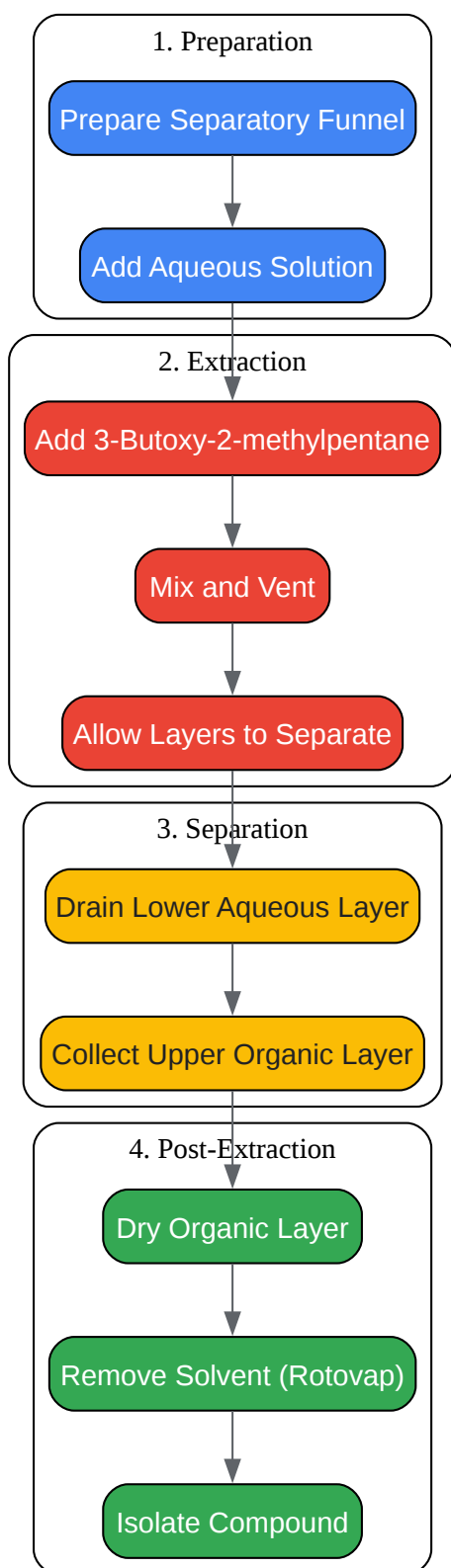
- Aqueous solution containing the target compound
- **3-Butoxy-2-methylpentane** (or other ether solvent)
- Separatory funnel (appropriate size for the volumes used)
- Ring stand and clamp
- Beakers or flasks for collecting the separated layers
- Drying agent (e.g., anhydrous sodium sulfate)
- Rotary evaporator (for solvent removal)

Methodology:

- Preparation:
 - Ensure the separatory funnel is clean, dry, and the stopcock is properly lubricated and closed.
 - Mount the separatory funnel securely in a ring stand.
 - Measure the volume of the aqueous solution containing the compound of interest.
- Extraction:
 - Pour the aqueous solution into the separatory funnel.
 - Add an equal volume of **3-Butoxy-2-methylpentane** to the separatory funnel.
 - Stopper the funnel and gently invert it a few times to mix the layers.
 - Venting: With the funnel inverted and the tip pointing away from you and others into a fume hood, slowly open the stopcock to release any pressure buildup. Close the stopcock.
 - Shake the funnel vigorously for 1-2 minutes to ensure thorough mixing and facilitate the transfer of the solute from the aqueous to the organic layer. Periodically vent the funnel as described above.

- Place the separatory funnel back in the ring stand and allow the layers to separate completely. The less dense layer will be on top.
- Separation:
 - Carefully remove the stopper.
 - Slowly open the stopcock to drain the lower (denser) layer into a clean beaker or flask.
 - Drain the layer until the interface between the two layers is just above the stopcock.
 - Drain the upper (less dense) layer into a separate clean beaker or flask through the top opening of the funnel to avoid contamination.
- Drying the Organic Layer:
 - Add a small amount of a drying agent, such as anhydrous sodium sulfate, to the collected organic layer to remove any residual water.
 - Swirl the flask gently. If the drying agent clumps together, add more until some of it remains free-flowing.
 - Decant or filter the dried organic solution into a clean, pre-weighed round-bottom flask.
- Solvent Removal:
 - Remove the organic solvent using a rotary evaporator to isolate the extracted compound.
 - Once the solvent is removed, the flask can be re-weighed to determine the yield of the extracted compound.

Experimental Workflow



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Caption: Workflow for a generic liquid-liquid extraction process.

Signaling Pathways

There is no information available in the scientific literature regarding any signaling pathways associated with **3-Butoxy-2-methylpentane**.

Disclaimer

The provided protocol is a general guideline and has not been optimized for **3-Butoxy-2-methylpentane**. Researchers should conduct their own optimization and safety assessments before using this compound in any experimental work. Always handle ethers in a well-ventilated fume hood and take appropriate safety precautions due to their potential flammability.

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